

"3-(1-Pyrrolidino)propionitrile" molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(1-Pyrrolidino)propionitrile

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An In-depth Technical Guide to 3-(1-Pyrrolidino)propionitrile

This technical guide provides a comprehensive overview of the molecular structure and properties of **3-(1-Pyrrolidino)propionitrile**, a chemical compound of interest to researchers and professionals in drug development and chemical synthesis.

Molecular and Physicochemical Properties

3-(1-Pyrrolidino)propionitrile is a chemical intermediate with a distinct molecular architecture. The quantitative data for this compound are summarized in the table below, offering a clear comparison of its key properties.

Property	Value	References
Molecular Formula	C ₇ H ₁₂ N ₂	[1][2][3][4][5][6]
Molecular Weight	124.18 g/mol	[2][3][4][5][6][7]
CAS Registry Number	26165-45-7	[1][2][6]
Boiling Point	110-112°C at 28 Torr132-133°C at 10mm	[1][2][3][7]
Density	1.04 g/cm ³	[2][3][5][7]
Refractive Index	1.466	[2][3][5]
Flash Point	104-105°C at 15mm	[2][3][7]
EINECS Number	247-493-0	[2][5]

Molecular Structure

The molecular structure of **3-(1-Pyrrolidino)propionitrile** consists of a pyrrolidine ring attached to a propionitrile group. The pyrrolidine is a five-membered saturated heterocycle containing one nitrogen atom. This nitrogen atom is bonded to the third carbon of the propionitrile chain. The nitrile group (-C≡N) is located at the end of this three-carbon chain.

Caption: Molecular structure of **3-(1-Pyrrolidino)propionitrile**.

This guide serves as a foundational resource for professionals requiring detailed information on **3-(1-Pyrrolidino)propionitrile**. The provided data and structural representation are essential for experimental design, synthesis planning, and further research applications.

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- To cite this document: BenchChem. ["3-(1-Pyrrolidino)propionitrile" molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330160#3-1-pyrrolidino-propionitrile-molecular-structure-and-weight]

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